Application Note: Gravimetric Determination of Metals Using 8-Quinolinol Hemisulfate

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Compound of Interest

Compound Name:	*8-Quinolinol hemisulfate*
CAS No.:	*207386-91-2*
Cat. No.:	*B1586278*

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Abstract

8-Quinolinol, commonly known as oxine, is a highly effective organic precipitating agent used in gravimetric analysis for the quantitative determination of a wide range of metal ions.[1] Its hemisulfate salt provides a convenient, water-soluble form for reagent preparation. This application note details the chemical principles, a comprehensive step-by-step protocol, and critical operational parameters for using **8-Quinolinol hemisulfate** in the gravimetric analysis of metals, using aluminum as a primary example. The methodology leverages the formation of insoluble, stoichiometric metal-oxinate chelates, which can be isolated and weighed to determine the concentration of the target metal ion with high accuracy.[2][3]

Principle of the Method

8-Quinolinol is a bidentate chelating ligand that coordinates with metal ions through its phenolic oxygen and pyridyl nitrogen atoms, forming a stable five-membered ring.[4][5][6] The reaction is highly dependent on pH, as the phenolic proton must be displaced for chelation to occur.

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This pH dependence is the key to achieving selectivity in the precipitation of different metal ions from a mixture.[2][7]

For a trivalent metal ion like Aluminum (Al^{3+}), three molecules of 8-Quinolinol (represented as C_9H_7NO) are required to neutralize the charge and form a stable, insoluble, and distinctly colored precipitate, $Al(C_9H_6NO)_3$.[2][8]

Reaction: $Al^{3+} + 3\ C_9H_7NO \rightleftharpoons Al(C_9H_6NO)_3\ (s) + 3\ H^+$

The formation of this precipitate is quantitative within a specific pH range, typically 4.2 to 9.8 for aluminum.[9][10] By controlling the pH with a buffer system (e.g., acetic acid-ammonium acetate), aluminum can be selectively precipitated and separated from ions like magnesium and alkaline earth metals, which require a higher pH for precipitation.[2][9]

Figure 1: Chelation of Aluminum (Al^{3+}) by three 8-Quinolinol molecules.

Apparatus and Reagents

Apparatus:

- Analytical balance (±0.1 mg accuracy)
- Beakers (400 mL)
- Glass stirring rods
- pH meter or pH indicator paper
- Sintered glass crucibles (Porosity No. 3 or 4)
- Vacuum filtration apparatus
- Drying oven capable of maintaining 130-140°C[2]
- Desiccator

Reagents:

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- **8-Quinolinol Hemisulfate** Solution (2% w/v): Dissolve 2 g of **8-Quinolinol hemisulfate** salt in 100 mL of 2 M acetic acid. If a slight turbidity forms, add a few drops of acetic acid to clarify. Store in an amber bottle.[2]
- Ammonium Acetate Solution (2 M): Dissolve approximately 154 g of ammonium acetate in distilled water and dilute to 1 L.
- Hydrochloric Acid (HCl), concentrated
- Distilled or deionized water

General Protocol Workflow

The gravimetric procedure follows a sequence of carefully controlled steps designed to ensure the formation of a pure, easily filterable precipitate of a known, stable composition. Each step is critical for the accuracy of the final result.

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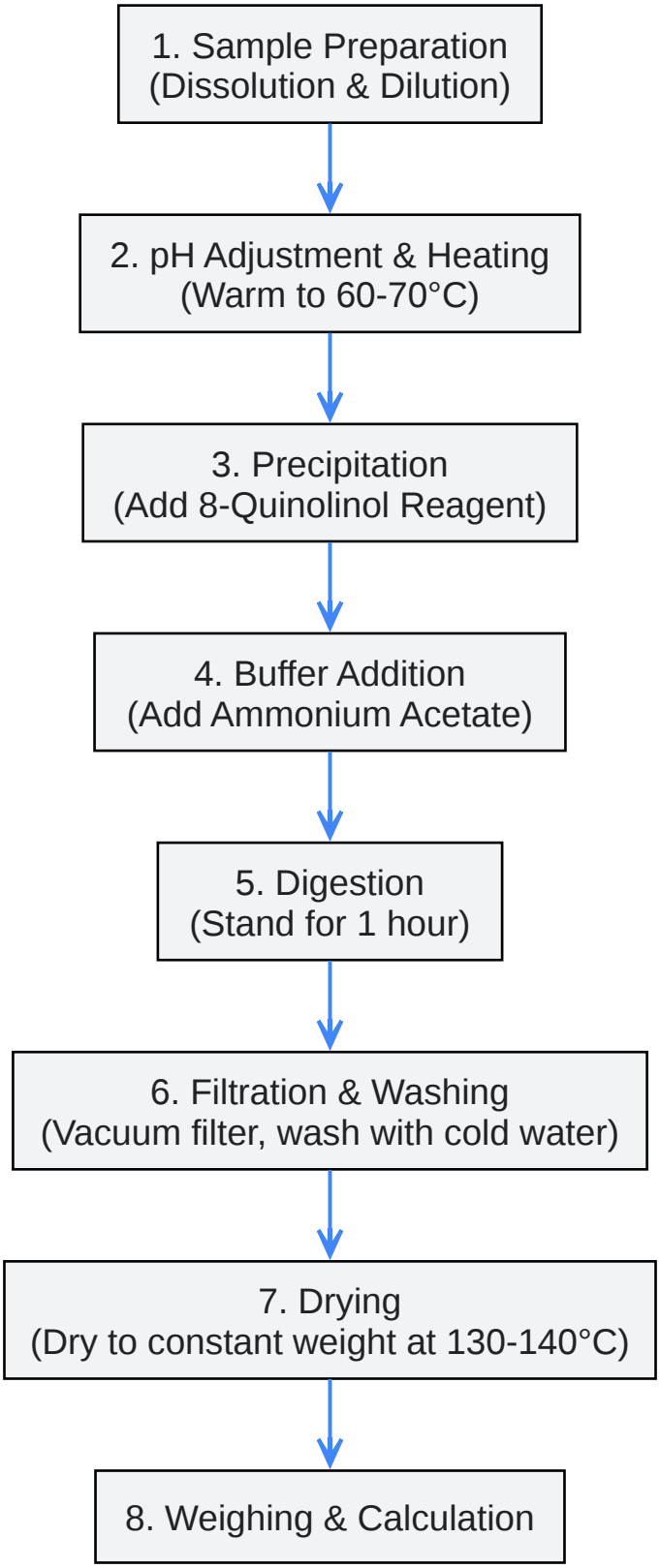

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Figure 2: Standard workflow for gravimetric analysis with 8-Quinolinol.

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Detailed Protocol: Gravimetric Determination of Aluminum (Al^{3+})

This protocol is optimized for a sample containing approximately 25-50 mg of aluminum.[2]

- Sample Preparation: Accurately weigh a sample containing a known amount of aluminum (e.g., ~0.45 g of aluminum ammonium sulfate). Dissolve it in 150-200 mL of distilled water in a 400 mL beaker. Add 1-2 mL of concentrated HCl to ensure the aluminum salt remains fully dissolved and prevent premature hydrolysis.[2]
- Heating: Gently heat the solution to 60-70°C.
  - Scientist's Note: Heating the solution before precipitation promotes the formation of a more crystalline and less gelatinous precipitate, which is easier to filter.[2] However, do not boil, as this can cause loss of the reagent through volatilization.[11]
- Precipitation: While stirring, add a slight excess of the 2% 8-Quinolinol reagent solution.
- Buffering: Slowly add 2 M ammonium acetate solution until a precipitate begins to form. Then, add an additional 25 mL for every 100 mL of solution to buffer the pH.[9] The supernatant liquid should turn a distinct yellow or orange-yellow, indicating a slight excess of the precipitating reagent is present.[2]
  - Scientist's Note: The ammonium acetate acts as a buffer, maintaining the pH in the optimal range (around 5.2) for the complete and selective precipitation of aluminum oxinate.[12]
- Digestion: Cover the beaker with a watch glass and allow the precipitate to stand for at least one hour while it cools to room temperature. Frequent stirring during this "digestion" phase is beneficial.[9]
  - Scientist's Note: Digestion is a critical step where smaller particles dissolve and re-precipitate onto larger ones (Ostwald ripening). This process reduces surface impurities and results in a denser, more easily filterable precipitate.
- Filtration and Washing: Weigh a clean, dry sintered glass crucible. Filter the cooled solution through the crucible using a vacuum. It is crucial to wash the precipitate thoroughly with

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several portions of cold distilled water until the filtrate is colorless.[2]

- Scientist's Note: Washing with cold water removes any excess, co-precipitated 8-Quinolinol reagent, which would otherwise lead to a positive error.[9] Cold water is used to minimize solubility losses of the aluminum oxinate precipitate.

- Drying: Place the crucible containing the precipitate in a drying oven set to 130-140°C. Dry for at least two hours, or until a constant weight is achieved.[2]

  - Scientist's Note: This temperature is high enough to drive off any residual water and ensure the precipitate is in its anhydrous form, $Al(C_9H_6NO)_3$, but not so high as to cause thermal decomposition.[2] Constant weight is confirmed by repeated cycles of drying, cooling in a desiccator, and weighing until two consecutive weighings agree within ±0.2 mg.

- Calculation: Determine the weight of the aluminum in the sample using the following formula:

  Weight of Al (g) = Weight of Precipitate (g) × Gravimetric Factor

  The gravimetric factor is the ratio of the atomic weight of the analyte (Al) to the molecular weight of the precipitate ($Al(C_9H_6NO)_3$).

Critical Parameters and Method Validation

- pH Control: This is the most critical variable. The quantitative precipitation range for each metal is specific. For instance, aluminum precipitates at pH 4.2-9.8, while magnesium requires a pH above 7.0.[2][10] Precise pH control using buffers is essential for separating these metals.

- Reagent Excess: A small excess of 8-Quinolinol is necessary to ensure complete precipitation by shifting the reaction equilibrium. A large excess, however, can lead to co-precipitation of the reagent itself, causing positive errors.[9] The yellow color of the supernatant is a reliable visual indicator of a slight excess.[2]

- Temperature: The temperature for precipitation and drying must be carefully controlled. Precipitation at 60-70°C yields a better precipitate form, while drying at 130-140°C ensures the correct stoichiometry of the final product.[2]

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- Interferences: 8-Quinolinol is not a highly selective reagent. Many other metals (e.g., iron, copper, zinc) will also precipitate under similar conditions.[9] For complex matrices, masking agents (like cyanide or tartrate) or preliminary separation steps may be required to prevent interference.[3]

Quantitative Data and Calculations

The gravimetric factor is essential for converting the mass of the precipitate to the mass of the analyte.

Gravimetric Factor (F) = (Atomic Weight of Analyte) / (Formula Weight of Precipitate)

Analyte (Metal Ion)	Precipitate Formula	Formula Weight of Precipitate (g/mol)	Gravimetric Factor	Optimal pH Range[2]
Aluminum (Al^{3+})	$Al(C_9H_6NO)_3$	459.45	0.05871	4.2 - 9.8
Magnesium (Mg^{2+})	$Mg(C_9H_6NO)_2$	312.61	0.07780	> 7.0
Zinc (Zn^{2+})	$Zn(C_9H_6NO)_2$	353.68	0.1849	4.4 - 13.4
Copper (Cu^{2+})	$Cu(C_9H_6NO)_2$	351.85	0.1806	2.7 - 7.0

Atomic Weights: Al=26.98, Mg=24.31, Zn=65.38, Cu=63.55, C=12.01, H=1.008, N=14.01, O=16.00

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